

Technical Application Note: 4-Bromo-2,2-dimethyloxane in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-Bromo-2,2-dimethyloxane

CAS No.: 1339437-32-9

Cat. No.: B1528746

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Executive Summary

4-Bromo-2,2-dimethyloxane (also known as 4-bromo-2,2-dimethyltetrahydropyran) is a specialized secondary alkyl halide scaffold used in the synthesis of metabolically robust drug candidates. Unlike the unsubstituted tetrahydropyran (THP) ring, the 2,2-dimethyl variant incorporates the "gem-dimethyl effect" directly adjacent to the ether oxygen.

This structural modification serves two critical functions in medicinal chemistry:

- **Metabolic Blocking:** It sterically hinders Cytochrome P450-mediated oxidation at the -position (C2), a common metabolic soft spot in cyclic ethers.
- **Conformational Biasing:** The bulky methyl groups restrict the conformational flexibility of the pyran ring, potentially locking attached pharmacophores into a bioactive orientation (entropy reduction).

This guide details the handling, reactivity, and specific protocols for deploying this building block in C-C and C-N bond-forming reactions.^[1]

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

[9]

Property	Data
IUPAC Name	4-Bromo-2,2-dimethyltetrahydropyran
CAS Number	1339437-32-9
Molecular Formula	
Molecular Weight	193.08 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~185°C (Predicted)
Storage	2-8°C, under inert atmosphere (Ar/N2)
Stereochemistry	Racemic (C4 is a chiral center due to ring asymmetry caused by C2-dimethyls)

Structural Analysis (Conformation)

The 2,2-dimethyl group introduces significant 1,3-diaxial strain if the ring adopts a chair conformation where the methyls interact with axial substituents. Consequently, the bromine at C4 will preferentially adopt an equatorial orientation to minimize steric clash, though the gem-dimethyl group distorts the perfect chair.

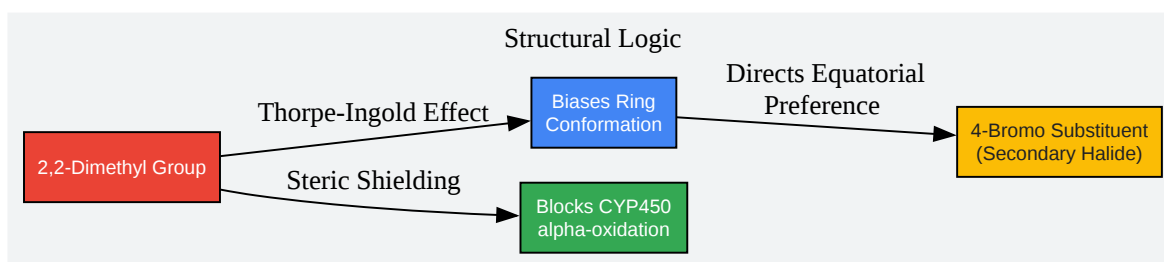
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Figure 1: Structural logic of the 2,2-dimethyloxane scaffold.

Critical Reactivity Guidelines

As a secondary alkyl bromide on a cyclic ether, this molecule presents specific challenges:

- **Elimination Risk:** Strong bases (e.g., NaH, t-BuOK) will trigger E2 elimination to form the dihydropyran, destroying the chiral center and the scaffold.
- **Slow**
: The adjacent gem-dimethyl group and the secondary nature of the carbon make classical substitution sluggish.
- **Radical Stability:** The C4 position forms a stable secondary radical, making this scaffold ideal for metallaphotoredox catalysis (Ni/Ir) or radical-based cross-coupling.

Application Protocols

Protocol A: Metallaphotoredox Cross-Coupling (C-C Bond Formation)

Target: Coupling **4-Bromo-2,2-dimethyloxane** with an Aryl Bromide via Nickel/Photocatalysis.

This is the preferred method for attaching this scaffold to aromatic rings, avoiding harsh bases and high heat.

Reagents:

- Substrate: **4-Bromo-2,2-dimethyloxane** (1.0 equiv)
- Partner: Aryl Bromide (1.0 equiv)
- Catalyst:
(10 mol%)
- Ligand: dtbbbp (4,4'-di-tert-butyl-2,2'-bipyridine) (10 mol%)

- Photocatalyst:

(1 mol%)

- Reductant: TDAE or Hantzsch Ester (depending on specific mechanism preferred) OR Tris(trimethylsilyl)silane (TTMSS) as radical mediator.

- Base:

(anhydrous)

- Solvent: DMA (Degassed)

Step-by-Step Procedure:

- Glovebox Setup: In a nitrogen-filled glovebox, charge a 20 mL reaction vial with the Aryl Bromide (0.5 mmol),

(1.1 mg, 0.005 mmol), dtbbbp (1.3 mg, 0.005 mmol), and the Iridium photocatalyst (5.6 mg, 0.005 mmol).
- Substrate Addition: Add **4-Bromo-2,2-dimethyloxane** (96 mg, 0.5 mmol) and anhydrous

(2 equiv).
- Solvent: Add degassed DMA (5 mL). Seal the vial with a septum cap.
- Irradiation: Place the vial in a photoreactor (Blue LED,

= 450 nm). Fan cool to maintain temp < 35°C. Stir vigorously for 16-24 hours.
- Workup: Dilute with Ethyl Acetate (20 mL) and wash with water (3 x 10 mL) and brine.
- Purification: Dry over

, concentrate, and purify via Flash Column Chromatography (Hexanes/EtOAc).

Mechanism Note: The reaction proceeds via the generation of a C4-radical on the pyran ring, which is captured by the Nickel catalytic cycle.

Protocol B: Grignard Reagent Generation (C-C Bond Formation)

Target: Preparation of (2,2-dimethyltetrahydro-2H-pyran-4-yl)magnesium bromide.

Classical Grignard formation is possible but requires activation due to the ether oxygen potentially coordinating the Mg surface.

Reagents:

- **4-Bromo-2,2-dimethyloxane** (1.0 g, 5.2 mmol)
- Magnesium turnings (1.5 equiv, activated)
- Iodine (one crystal) or DIBAL-H (catalytic, for activation)
- Solvent: Anhydrous THF (stabilizer-free preferred)

Step-by-Step Procedure:

- Activation: Flame-dry a 3-neck flask under Argon. Add Mg turnings. Dry stir with a magnetic bar to crush/expose fresh surface. Add one crystal of .
- Initiation: Add just enough THF to cover the Mg. Add 0.5 mL of the neat bromide. Heat gently with a heat gun until the iodine color fades and bubbling initiates.
- Addition: Dilute the remaining bromide in THF (10 mL total volume). Add dropwise to the refluxing mixture over 30 minutes.
- Digestion: Reflux for an additional 1 hour.
- Titration: Cool to RT. Titrate a small aliquot using salicylaldehyde phenylhydrazone to determine concentration (typically 0.4 - 0.5 M).
- Usage: Use immediately for reaction with electrophiles (Ketones, Aldehydes, Weinreb Amides).

Protocol C: Nucleophilic Substitution (C-Heteroatom)

Target: Synthesis of 4-Thio-substituted derivatives (e.g., for fragment linking).

Reagents:

- **4-Bromo-2,2-dimethyloxane**

- Thiol nucleophile (R-SH)

- Base:

(Cesium Carbonate) - Crucial for suppressing elimination.

- Solvent: DMF or Acetonitrile[2]

Procedure:

- Dissolve Thiol (1.2 equiv) in DMF.

- Add

(2.0 equiv) and stir for 15 min.

- Add the bromide (1.0 equiv).[1][2][3]

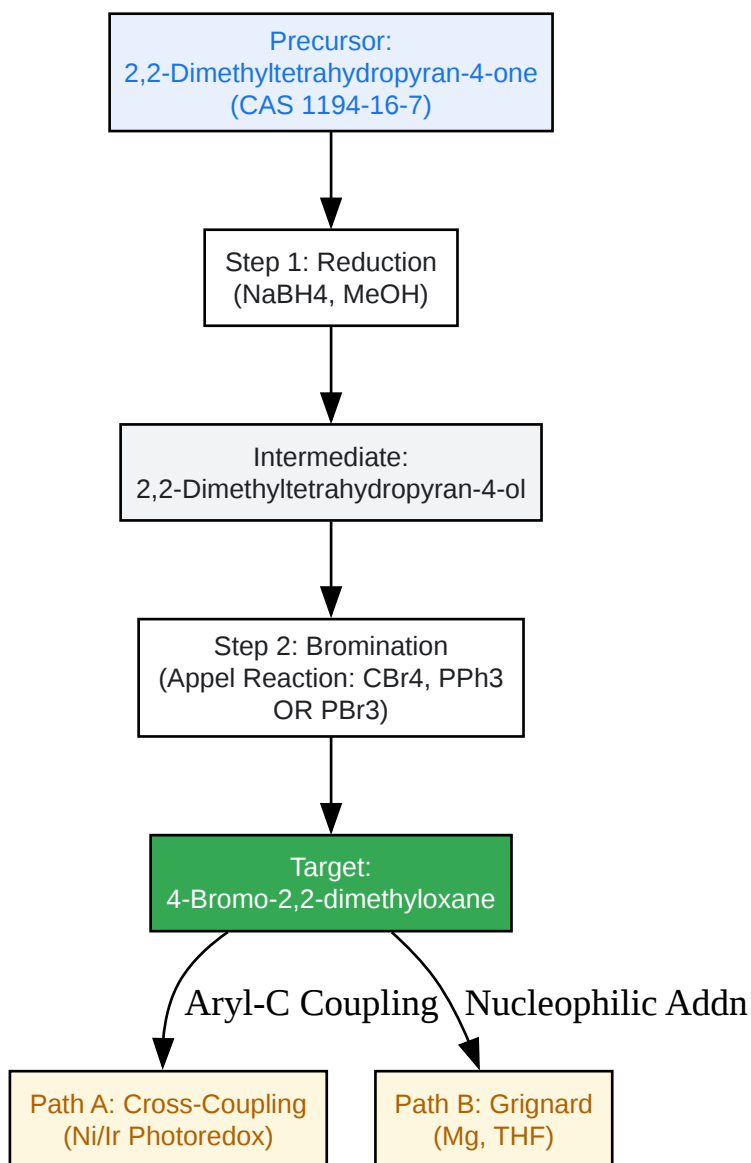
- Heat to 60°C for 12 hours. Note: Do not exceed 80°C to avoid E2 elimination.

- Standard aqueous workup.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (Elimination Product)	Base too strong or Temp too high.	Switch from NaH/tBuOK to or . Lower temperature.
No Reaction (Coupling)	Oxidative addition to secondary bromide is slow.	Switch to Protocol A (Photoredox). Palladium is often ineffective for secondary alkyl bromides without specific ligands (e.g., RuPhos).
Starting Material Recovery	Steric hindrance from 2,2-dimethyl group.	Increase reaction time. Ensure high concentration (0.5 M - 1.0 M).

Synthesis Workflow Diagram



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Figure 2: Synthesis and Application Workflow for **4-Bromo-2,2-dimethyloxane**.

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